

Napyradiomycin A1 mitochondrial electron transport chain inhibition

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Compound Focus: Napyradiomycin A1

CAS No.: 103106-24-7

Cat. No.: S631310

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Documented Bioactivities of Napyradiomycins

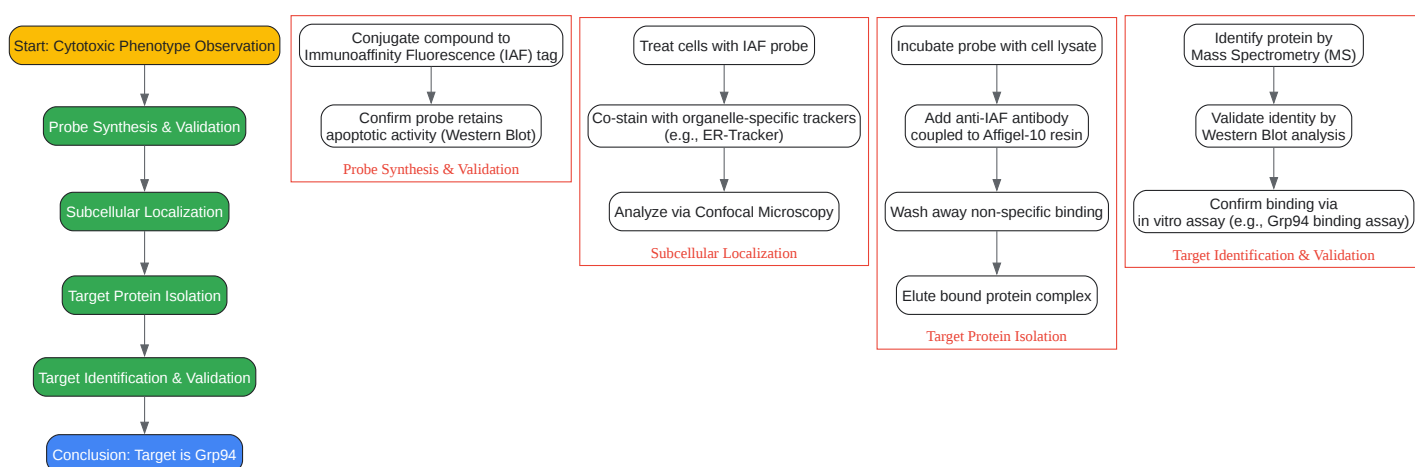
Compound Name	Primary Target / Activity Identified	Key Findings / Mechanism	Supporting Evidence
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| Napyradiomycin A1 | - Antibacterial (vs. MRSA) [1]

- Mitochondrial Complex I & II Inhibition [2] | - Extends potent activity to methicillin-resistant *S. aureus* strains [1].
- Early screening data indicates inhibition; detailed mechanistic study is lacking [2]. | Isolation, NMR, MS data; antimicrobial assays [1]. | | Napyradiomycins CNQ525.510B & A80915C | Grp94 (Hsp90 family in Endoplasmic Reticulum) [2] | - Induce apoptosis in HCT-116 colon carcinoma cells.
- Immunoaffinity fluorescence probes localize specifically within the ER.
- Target identified via immunoaffinity precipitation & Western blot [2]. | Confocal microscopy, caspase-3 activation, FACS analysis, MS protein ID [2]. |

Established Experimental Workflow for Target Identification

The search results include a detailed methodology for identifying the intracellular target of napyradiomycins CNQ525.510B and A80915C, which can serve as a reference for designing investigations into **napyradiomycin A1** [2]. The workflow is summarized in the diagram below.



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Experimental workflow for identifying napyradiomycin cellular targets, adapted from published research [2].

Research Recommendations and Alternative Avenues

To address the lack of specific data on **napyradiomycin A1**'s mitochondrial effects, I suggest the following research pathways:

- **Consult Foundational Studies:** The mitochondrial complex I/III inhibition was mentioned as a finding from earlier screening [2]. Tracing these original references will be essential for obtaining foundational data.
- **Explore Structural Analogues:** The target for other napyradiomycins (Grp94) is not in the mitochondria [2]. Investigate if different side chains within the napyradiomycin family lead to completely different mechanisms of action.
- **Leverage Recent Reviews:** A 2025 review in *Arch Microbiol* promises insights into the structure-activity relationship of the entire napyradiomycin family [3]. This is a highly relevant source for your work.

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References

1. MDN-0170, a New Napyradiomycin from *Streptomyces* sp. ... [mdpi.com]
2. Napyradiomycins CNQ525.510B and A80915C target the ... [pmc.ncbi.nlm.nih.gov]
3. Insights for napyradiomycin family: structures, bioactivities ... [pubmed.ncbi.nlm.nih.gov]

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